

Cefpodoxime proxetil tissue penetration lung tonsil

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Compound Focus: Cefpodoxime Proxetil

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Quantitative Data on Tissue Penetration

The tables below summarize the measured concentrations of cefpodoxime in various tissues and fluids after a single oral dose.

Table 1: Lung Tissue and Fluid Penetration (200 mg Dose) [1] [2]

This study involved patients undergoing surgery for pulmonary opacities. Samples were collected at two different time points post-administration.

Sample Type	Time Post-Dose	Mean Cefpodoxime Concentration
Plasma	3 hours	1.85 ± 0.82 mg/L
	6 hours	1.40 ± 1.25 mg/L
Lung Parenchyma	3 hours	0.89 ± 0.80 mg/kg
	6 hours	0.84 ± 0.61 mg/kg
Epithelial Lining Fluid (ELF)	3 hours	0.22 ± 0.13 mg/L

Sample Type	Time Post-Dose	Mean Cefpodoxime Concentration
	6 hours	0.12 ± 0.14 mg/L

Table 2: Tonsillar Tissue Penetration (100 mg Dose) [2] [3]

This study measured concentrations in the tonsils of patients undergoing tonsillectomy.

Sample Type	Time Post-Dose	Mean Cefpodoxime Concentration
Plasma	4 hours	Information missing from sources
Tonsillar Tissue	4 hours	0.24 mg/kg
	7 hours	0.09 mg/kg
	12 hours	< 0.06 mg/kg

Table 3: Plasma Levels for Reference (Fasted Adults) [2]

This data provides context for the plasma levels corresponding to the tissue concentrations.

Dose (Cefpodoxime)	2 hours	4 hours	6 hours	8 hours
100 mg	1.4 mcg/mL	1.0 mcg/mL	0.59 mcg/mL	0.29 mcg/mL
200 mg	2.2 mcg/mL	1.8 mcg/mL	1.2 mcg/mL	0.62 mcg/mL

Detailed Experimental Protocols

The data presented above were generated using the following standardized clinical methodologies.

Lung Penetration Study Protocol [1]

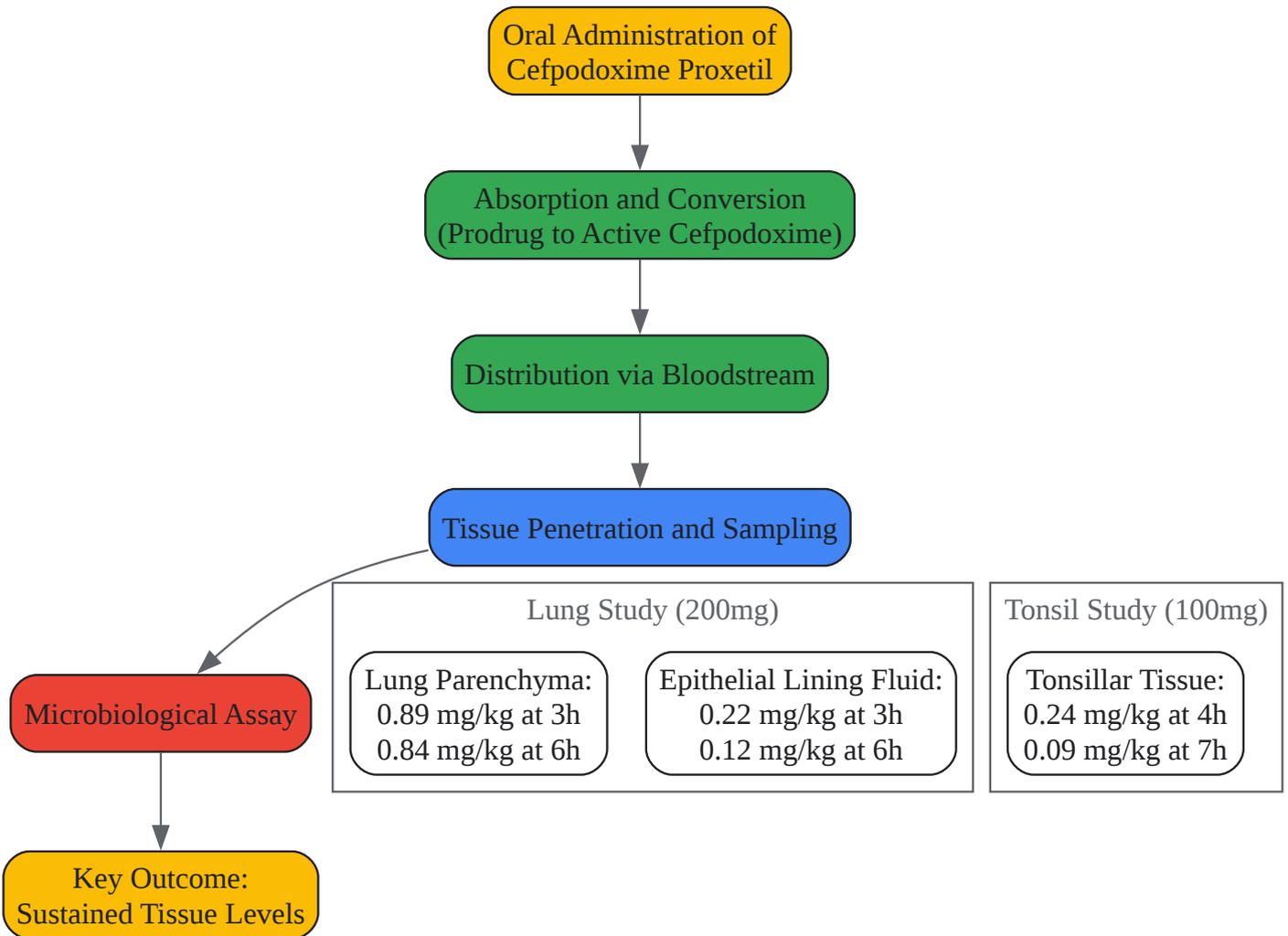
- **Subjects:** 12 patients with pulmonary opacities requiring surgery.
- **Dosing:** A single oral dose of 260 mg **cefpodoxime proxetil** (equivalent to 200 mg cefpodoxime).
- **Sample Collection:** Patients were divided into two groups. Blood (plasma) and lung tissue samples were collected during surgery. Bronchoalveolar lavage (BAL) was performed 3 hours (Group A) or 6 hours (Group B) after drug administration.
- **ELF Measurement:** The volume of Epithelial Lining Fluid (ELF) recovered by BAL was calculated using urea as an endogenous marker.
- **Concentration Assay:** Cefpodoxime concentrations in plasma, lung tissue, and ELF were determined using a **microbiological assay**, which measures the antibiotic activity of the sample against a test microorganism.

Tonsillar Penetration Study Protocol [3]

- **Subjects:** 17 patients scheduled for tonsillectomy.
- **Dosing:** A single oral dose of **cefpodoxime proxetil** equivalent to 100 mg of cefpodoxime.
- **Sample Collection:** Dosing was timed so that surgery occurred at precisely 4, 7, or 12 hours after administration. At surgery, simultaneous blood (plasma) and tonsillar tissue samples were taken.
- **Concentration Assay:** Concentrations in both plasma and tonsillar tissue were measured using a **microbiological assay**.

Interpretation and Key Findings

The following diagram illustrates the process and key findings from the tissue penetration studies for **cefpodoxime proxetil**:



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Diagram: The workflow from drug administration to the finding of sustained tissue concentrations.

- **Effective Lung Penetration:** The data confirms that cefpodoxime penetrates lung parenchyma effectively. Concentrations at 6 hours post-dose were noted to be at or above the MIC₉₀ for common respiratory pathogens like *Streptococcus pneumoniae* and *Haemophilus influenzae* [1] [2]. However, concentrations in the Epithelial Lining Fluid (ELF) were lower, suggesting it may be less effective against pathogens primarily located in that compartment [1].
- **Effective Tonsil Penetration:** The study demonstrated that cefpodoxime achieves concentrations in tonsillar tissue that exceed the MIC for *Streptococcus pyogenes* (the primary cause of streptococcal pharyngitis) for at least 7 hours after a 100 mg dose [3] [4]. This supports its use in treating tonsillitis and pharyngitis.

Conclusion for Drug Development

In summary, the tissue penetration data for **cefpodoxime proxetil** provides a strong pharmacokinetic rationale for its use in respiratory infections:

- **Lung Infections:** Sustained concentrations in **lung parenchyma** support its use in community-acquired pneumonia caused by susceptible organisms [2].
- **Throat Infections:** Adequate and prolonged levels in **tonsillar tissue** validate its clinical efficacy in bacterial pharyngitis and tonsillitis [3] [4].

It is important to note that the available studies are from the early 1990s. For a complete contemporary assessment, you would need to compare these tissue concentration data with current epidemiological data on the Minimum Inhibitory Concentrations (MICs) of target pathogens.

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